

Personal protective equipment for handling Benzaldehyde-2,3,4,5,6-d5

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Compound of Interest

Compound Name: Benzaldehyde-2,3,4,5,6-d5

Cat. No.: B125877

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Essential Safety and Handling Guide for Benzaldehyde-2,3,4,5,6-d5

This document provides immediate, essential safety protocols and logistical information for the handling and disposal of **Benzaldehyde-2,3,4,5,6-d5** (CAS: 14132-51-5). The following procedural guidance is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory operations.

Hazard Identification and Safety Summary

Benzaldehyde-2,3,4,5,6-d5 is a combustible liquid that is harmful if swallowed or inhaled, causes skin and serious eye irritation, and may cause respiratory irritation.[1][2][3][4][5] It is also suspected of damaging fertility or the unborn child and is toxic to aquatic life with long-lasting effects.[1][6]

- Signal Word: Danger[1][2]
- GHS Hazard Pictograms: Health hazard, Exclamation mark, Environment[1]
- Primary Hazards:
 - Harmful if swallowed or inhaled.[1][2]
 - Causes skin and serious eye irritation.[1][2]

- May cause respiratory irritation.[1][2]
- Suspected of damaging the unborn child.[1]
- Combustible liquid.[3][5]
- Target Organs: Respiratory system, nervous system, lungs, mucous membranes.[1][2][7]

Chemical and Physical Properties

A summary of the key quantitative data for **Benzaldehyde-2,3,4,5,6-d5** is provided below.

Property	Value	Citations
CAS Number	14132-51-5	[1][2][3]
Molecular Formula	C ₆ D ₅ CHO	[2][3]
Molecular Weight	111.15 g/mol	[2][8][9]
Appearance	Colorless to yellowish liquid	[3]
Density	1.094 g/mL at 25 °C	[1][2]
Boiling Point	178-179 °C	[1][2][3]
Melting Point	-26 °C	[1][2][3]
Flash Point	64.0 °C (147.2 °F) - closed cup	[1][2][3]
Vapor Density	3.66 (Air = 1)	[3][7]
Explosion Limit	Lower: 1.4%	[3][7]

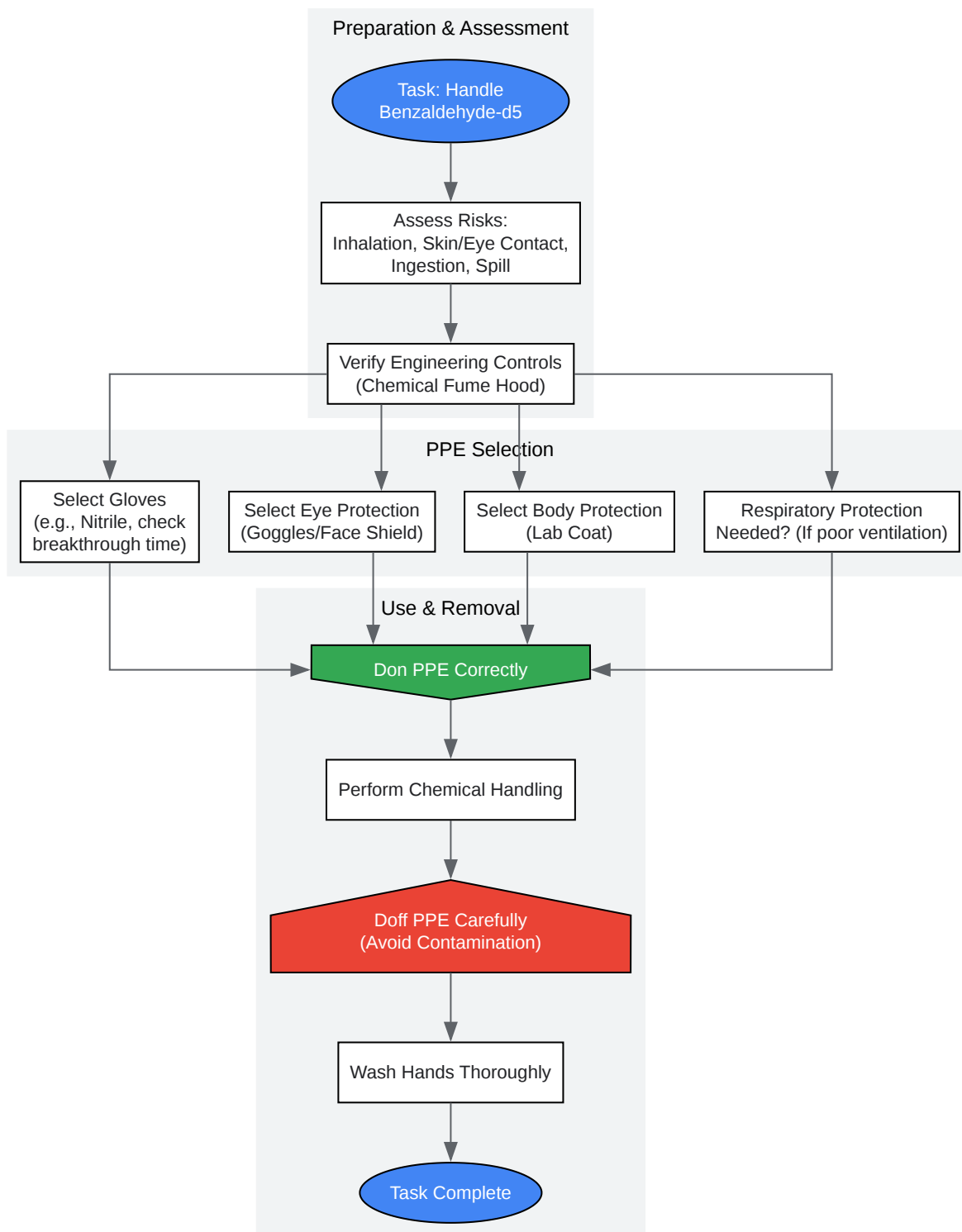
Operational and Disposal Plans

Adherence to the following procedural steps is mandatory for the safe handling and disposal of **Benzaldehyde-2,3,4,5,6-d5**.

Personal Protective Equipment (PPE) Protocol

All handling of this chemical must be performed with appropriate engineering controls (i.e., a chemical fume hood) and the following personal protective equipment.[3][7]

- Eye and Face Protection: Chemical safety goggles or safety glasses with side-shields are required.[3][10][11] A face shield should be worn if there is a splash hazard.
- Skin Protection:
 - Hand Protection: Wear suitable protective gloves tested according to standards like EN 374.[4][11] It is recommended to check chemical compatibility and breakthrough times with the glove supplier. Nitrile rubber (NBR) gloves are often suitable.[12] Always inspect gloves before use.[13]
 - Body Protection: A lab coat or other suitable protective clothing must be worn to prevent skin contact.[7][10][13]
- Respiratory Protection: If engineering controls are insufficient or during emergency situations, use a full-face respirator with appropriate cartridges (e.g., multi-purpose combination (US) or type ABEK (EN 14387)).[3] Respirator use must comply with institutional and regulatory standards.



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Diagram 1: PPE Selection and Use Workflow.

Safe Handling and Storage Procedures

- Handling:
 - Always work within a certified chemical fume hood to avoid vapor inhalation.[3][6]
 - Ground all equipment containing the material to prevent static discharge.[7]
 - Avoid contact with skin and eyes.[3] Do not breathe vapors or mists.[7]
 - Keep away from all sources of ignition, including heat, sparks, and open flames.[7][11]
 - After handling, wash hands and other exposed areas thoroughly.[10]
- Storage:
 - Store in a cool, dry, and well-ventilated area.[7][11]
 - Keep the container tightly closed and sealed until ready for use.[5][7]
 - The material is sensitive to air, light, and moisture; storage under a nitrogen atmosphere is recommended.[5][6]
 - Store separately from oxidizing materials.[14]

Emergency and Spill Response

- Spill Procedures:
 - Immediately evacuate unnecessary personnel from the spill area.[7][10]
 - Remove all sources of ignition.[14]
 - Ensure the area is well-ventilated.[14]
 - Wearing full PPE, contain the spill using inert, non-combustible absorbent materials such as sand, vermiculite, or diatomaceous earth.[3][7][14]

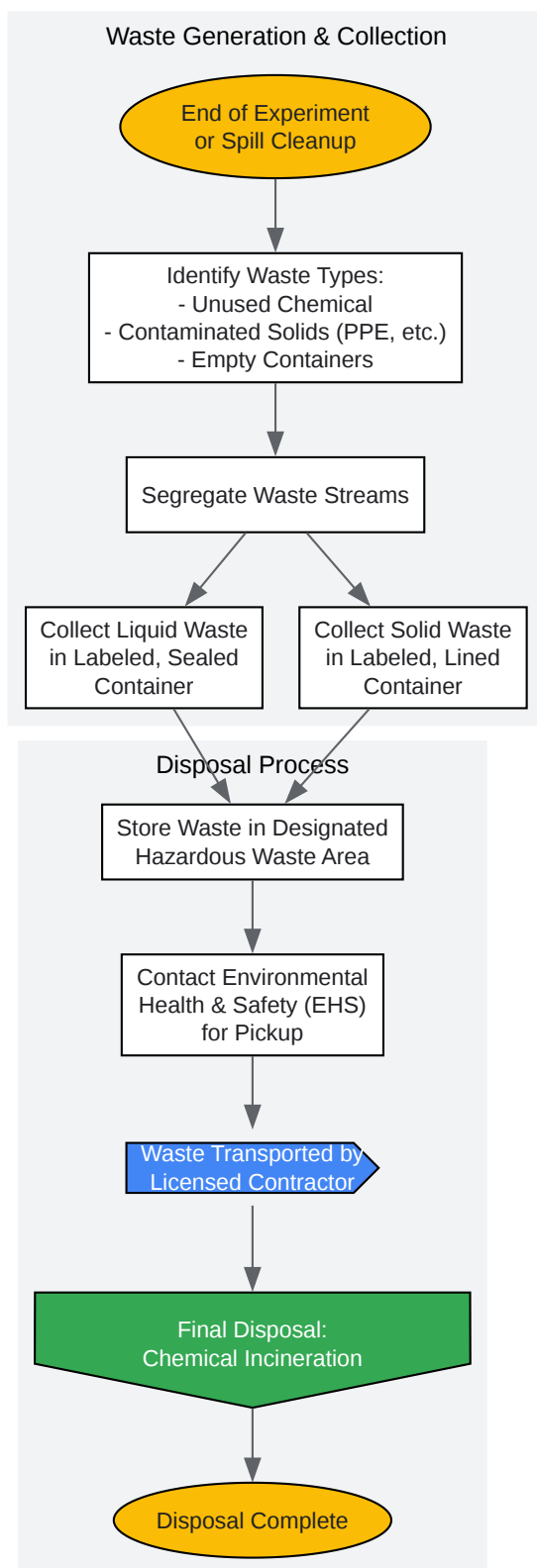
- Collect the absorbed material using non-sparking tools and place it into a suitable, labeled, and closed container for hazardous waste disposal.[7][14]
- Prevent the spill from entering drains or waterways.[3][6]
- First Aid Measures:
 - Inhalation: Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.[7][10]
 - Skin Contact: Immediately remove contaminated clothing.[7] Wash the affected skin gently with plenty of soap and water.[3][10] Seek medical attention if irritation persists.[10]
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[3][13] Remove contact lenses if present and easy to do.[10] Seek immediate medical attention.
 - Ingestion: Do NOT induce vomiting.[5] Rinse the mouth with water and seek immediate medical attention.[3][10]

Chemical Disposal Plan

All waste materials must be treated as hazardous waste and disposed of according to institutional, local, state, and federal regulations.

- Waste Identification:
 - Unused or surplus **Benzaldehyde-2,3,4,5,6-d5**.
 - Contaminated materials (e.g., absorbent pads, used gloves, lab coats, glassware).
 - Empty containers, which may retain product residues and vapors.[14]
- Waste Segregation and Collection:
 - Collect liquid waste in a dedicated, properly labeled, and sealed hazardous waste container.

- Collect solid contaminated waste in a separate, clearly labeled hazardous waste container.
- Disposal Method:
 - Do not dispose of it down the drain.[3]
 - Arrange for disposal through a licensed professional waste disposal service.[5]
 - The preferred method of disposal is incineration in a chemical incinerator equipped with an afterburner and scrubber.[5]



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Diagram 2: Step-by-Step Chemical Disposal Plan.

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- To cite this document: BenchChem. [Personal protective equipment for handling Benzaldehyde-2,3,4,5,6-d5]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b125877#personal-protective-equipment-for-handling-benzaldehyde-2-3-4-5-6-d5]

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